

A Guide to the Spectroscopic Characterization of Butanoic Pentanoic Anhydride

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Compound of Interest

Compound Name: *Butanoic Pentanoic Anhydride*

Cat. No.: *B16346005*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **butanoic pentanoic anhydride** (CAS No. 606490-27-1), a mixed carboxylic anhydride.[1][2][3] As direct experimental spectra for this specific compound are not readily available in public databases, this document synthesizes foundational principles of spectroscopy with data from related compounds to present a detailed, predictive analysis. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural elucidation of mixed anhydrides.

Introduction to Mixed Anhydrides and Their Significance

Mixed carboxylic anhydrides are reactive intermediates pivotal in organic synthesis, particularly in acylation reactions and peptide bond formation. Their utility stems from the enhanced electrophilicity of the carbonyl carbons compared to their parent carboxylic acids. **Butanoic pentanoic anhydride**, with the molecular formula $C_9H_{16}O_3$ and a molecular weight of 172.22 g/mol, is an example of an asymmetrical anhydride, which can offer unique reactivity profiles. [1][2] Accurate spectroscopic characterization is paramount for verifying the successful synthesis and purity of these valuable reagents.

A common route for the synthesis of mixed anhydrides involves the reaction of a carboxylic acid with a carboxylic acid chloride or another anhydride, often in the presence of a dehydrating agent or with heating.^{[4][5][6][7]} For **butanoic pentanoic anhydride**, a plausible synthetic route would be the reaction of butanoic acid with pentanoyl chloride, or vice versa, or the reaction of the two carboxylic acids with a dehydrating agent like acetic anhydride under heat.^[4]

Infrared (IR) Spectroscopy: The Carbonyl Signature

Infrared spectroscopy is a powerful tool for identifying the presence of the anhydride functional group. Carboxylic anhydrides are distinguished by the appearance of two distinct carbonyl (C=O) stretching bands, arising from symmetric and asymmetric stretching vibrations of the two carbonyl groups.^{[8][9][10]}

Expected IR Data for **Butanoic Pentanoic Anhydride**:

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Asymmetric C=O Stretch	1820 - 1800	Strong
Symmetric C=O Stretch	1750 - 1740	Strong
C-O Stretch	1100 - 1000	Strong
C-H Stretch (Alkyl)	2960 - 2850	Medium-Strong

Causality Behind the Spectral Features:

The two carbonyl stretching frequencies are a hallmark of the anhydride linkage (-CO-O-CO-).^{[11][12]} The higher frequency band corresponds to the asymmetric stretch, while the lower frequency band is due to the symmetric stretch.^{[9][10]} The exact positions of these bands can be influenced by the electronic and steric effects of the attached alkyl groups. For acyclic anhydrides, the higher frequency band is typically the more intense of the two.^{[9][11]} The strong C-O stretching band further confirms the anhydride structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **butanoic pentanoic anhydride** is expected to show distinct signals for the protons on the butyl and pentyl chains. The protons alpha to the carbonyl groups will be the most deshielded due to the electron-withdrawing effect of the anhydride functionality.

Predicted ¹H NMR Chemical Shifts for **Butanoic Pentanoic Anhydride**:

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
α-CH ₂ (Butanoyl)	~2.4	Triplet	2H
α-CH ₂ (Pentanoyl)	~2.4	Triplet	2H
β-CH ₂ (Butanoyl)	~1.7	Sextet	2H
β-CH ₂ (Pentanoyl)	~1.7	Sextet	2H
γ-CH ₂ (Pentanoyl)	~1.4	Multiplet	2H
CH ₃ (Butanoyl)	~0.9	Triplet	3H
CH ₃ (Pentanoyl)	~0.9	Triplet	3H

Interpretation of the ¹H NMR Spectrum:

The protons on the carbons directly attached to the carbonyl groups (α-protons) are expected to resonate around 2.2-2.5 ppm. Due to the similarity of their electronic environments, the α-CH₂ signals of the butanoyl and pentanoyl chains may overlap. The signals for the other methylene and methyl groups will appear further upfield, with predictable multiplicities based on the number of adjacent protons. For instance, the terminal methyl groups will appear as triplets due to coupling with the adjacent methylene groups.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information on the different carbon environments within the molecule. The carbonyl carbons are the most deshielded and will appear significantly downfield.

Predicted ¹³C NMR Chemical Shifts for **Butanoic Pentanoic Anhydride**:

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Butanoyl)	~165-175
C=O (Pentanoyl)	~165-175
α-CH ₂ (Butanoyl)	~35
α-CH ₂ (Pentanoyl)	~35
β-CH ₂ (Butanoyl)	~18
β-CH ₂ (Pentanoyl)	~26
γ-CH ₂ (Pentanoyl)	~22
CH ₃ (Butanoyl)	~13
CH ₃ (Pentanoyl)	~14

Rationale for ¹³C Chemical Shifts:

The carbonyl carbons of anhydrides typically resonate in the range of 160-180 ppm.^[11] Similar to the ¹H NMR, the two carbonyl carbons may have very close or identical chemical shifts. The chemical shifts of the alkyl carbons will decrease as their distance from the electron-withdrawing anhydride group increases.^[13]

Mass Spectrometry: Unveiling the Molecular Mass and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers insights into its structure through fragmentation patterns.

Expected Mass Spectrometry Data for **Butanoic Pentanoic Anhydride**:

Ion	m/z	Interpretation
[M] ⁺	172	Molecular Ion
[C ₄ H ₇ O] ⁺	71	Butanoyl Acylium Ion
[C ₅ H ₉ O] ⁺	85	Pentanoyl Acylium Ion
[C ₃ H ₇] ⁺	43	Propyl Cation
[C ₄ H ₉] ⁺	57	Butyl Cation

Fragmentation Pathway:

A characteristic fragmentation pathway for carboxylic anhydrides is the cleavage of the C-O bond to form acylium ions.^[11] For **butanoic pentanoic anhydride**, two primary acylium ions are expected: the butanoyl cation (m/z 71) and the pentanoyl cation (m/z 85). These acylium ions are often prominent peaks in the mass spectrum. Further fragmentation of the alkyl chains can also occur.

Experimental Protocols

The following are generalized, step-by-step methodologies for the synthesis and spectroscopic analysis of **butanoic pentanoic anhydride**.

Synthesis of Butanoic Pentanoic Anhydride

Materials:

- Butanoic acid
- Pentanoyl chloride
- Anhydrous diethyl ether or other suitable aprotic solvent
- Pyridine (optional, as a scavenger for HCl)

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), dissolve butanoic acid in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Slowly add an equimolar amount of pentanoyl chloride to the stirred solution. If pyridine is used, it should be added to the reaction mixture prior to the acid chloride.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).
- Upon completion, if pyridine was used, filter the pyridinium hydrochloride salt.
- Remove the solvent under reduced pressure.
- Purify the resulting crude **butanoic pentanoic anhydride** by vacuum distillation.

Spectroscopic Analysis

Infrared (IR) Spectroscopy:

- Acquire a background spectrum of the clean ATR crystal or KBr plates.
- Apply a small drop of the purified **butanoic pentanoic anhydride** onto the ATR crystal or between two KBr plates.
- Record the IR spectrum, typically in the range of 4000-400 cm^{-1} .
- Clean the ATR crystal or KBr plates thoroughly with an appropriate solvent.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Dissolve a small amount (5-10 mg) of the purified anhydride in a deuterated solvent (e.g., CDCl_3) in an NMR tube.

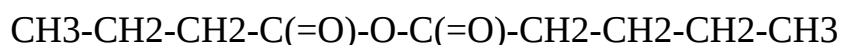
- Acquire the ^1H NMR spectrum.
- Acquire the ^{13}C NMR spectrum.
- Process the spectra (Fourier transform, phase correction, and baseline correction).

Mass Spectrometry (MS):

- Prepare a dilute solution of the sample in a volatile solvent (e.g., methanol or acetonitrile).
- Introduce the sample into the mass spectrometer, typically using a direct infusion or a GC/LC-MS system.
- Acquire the mass spectrum in the desired mass range.

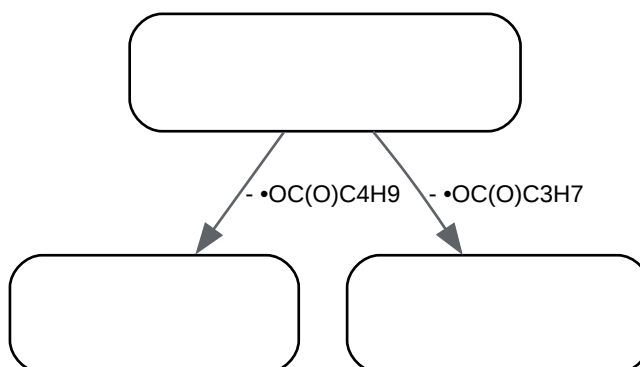
Visualizing the Structure and Fragmentation

To aid in the conceptualization of the molecule and its behavior in the mass spectrometer, the following diagrams are provided.



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Caption: Molecular structure of **butanoic pentanoic anhydride**.



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Caption: Primary fragmentation pathways in mass spectrometry.

Conclusion

The spectroscopic characterization of **butanoic pentanoic anhydride** relies on the interpretation of key features in its IR, NMR, and mass spectra. This guide provides a detailed, predictive framework for these analyses, grounded in the fundamental principles of organic spectroscopy. By understanding the expected spectral data and the reasoning behind them, researchers can confidently identify and assess the purity of this and other mixed carboxylic anhydrides in their synthetic endeavors.

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